

Unlocking Neuronal Landscapes: Sulfo-Cy7.5 DBCO for Advanced Neuroscience Research

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Compound of Interest

Compound Name: Sulfo-Cy7.5 DBCO

Cat. No.: B12379999

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Sulfo-Cy7.5 DBCO, a water-soluble, near-infrared (NIR) fluorescent dye, is a powerful tool for neuroscience research. Its exceptional brightness, photostability, and biocompatibility, combined with the specificity of copper-free click chemistry, enable precise labeling and visualization of biomolecules in complex neural environments. This document provides detailed application notes and protocols for utilizing **Sulfo-Cy7.5 DBCO** in key neuroscience research areas, including metabolic glycan labeling for neuronal imaging and flow cytometry, as well as antibody conjugation for targeted labeling.

Key Properties and Advantages

Sulfo-Cy7.5 DBCO's utility in neuroscience stems from its advantageous physicochemical and spectral properties. Emitting in the near-infrared window (approximately 788/808 nm), it allows for deep tissue penetration with reduced light scattering and minimal autofluorescence from biological tissues, resulting in a high signal-to-background ratio for clear imaging.^[1] The presence of sulfonate groups enhances its water solubility, making it suitable for direct use in aqueous biological buffers without the need for organic co-solvents that can be harmful to cells.^{[2][3]} The dibenzocyclooctyne (DBCO) group facilitates a highly specific and efficient covalent reaction with azide-modified molecules via strain-promoted alkyne-azide cycloaddition (SPAAC), a type of copper-free click chemistry. This bioorthogonal reaction proceeds readily

under physiological conditions without the need for a cytotoxic copper catalyst, making it ideal for live-cell and in vivo applications.[\[4\]](#)[\[5\]](#)

Quantitative Data Summary

For researchers to make informed decisions on fluorophore selection, the following tables summarize the key quantitative properties of **Sulfo-Cy7.5 DBCO** in comparison to other commonly used near-infrared dyes in neuroscience research.

Table 1: Spectral and Physicochemical Properties of **Sulfo-Cy7.5 DBCO**

Property	Value	Source
Excitation Maximum (λ_{ex})	~788 nm	
Emission Maximum (λ_{em})	~808 nm	
Molar Extinction Coefficient (ϵ)	~223,000 $\text{cm}^{-1}\text{M}^{-1}$	
Quantum Yield (Φ)	~0.21	
Molecular Weight	~1289.64 g/mol	
Solubility	High in water and common biological buffers	

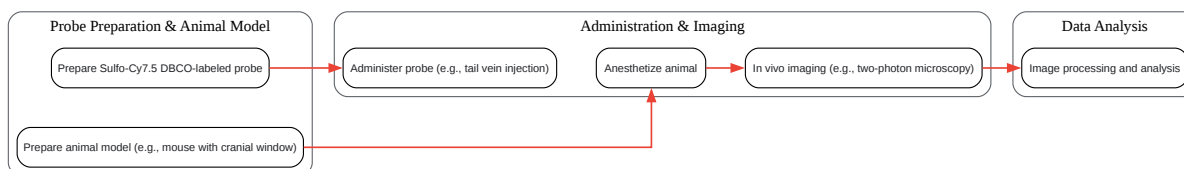
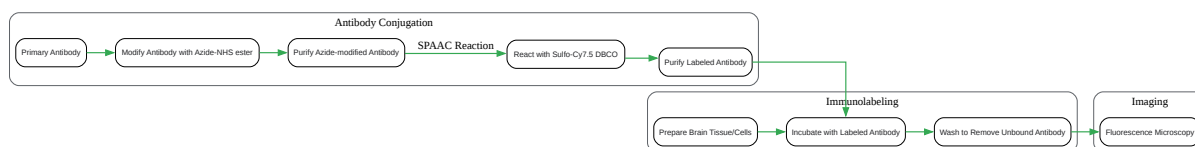
Table 2: Comparative Photostability of Near-Infrared Dyes

Dye	Relative Photostability	Notes	Source
Sulfo-Cy7.5 DBCO	Good	Cyanine dyes are known to have moderate photostability.	
Alexa Fluor 790	High	Generally exhibits higher photostability compared to traditional cyanine dyes.	
IRDye 800CW	Very High	Recognized for its exceptional photostability in demanding imaging applications.	

Application Note 1: Metabolic Labeling of Neuronal Glycans for Imaging and Flow Cytometry

This application focuses on the visualization of glycans on the surface of neurons through metabolic labeling with an azide-containing sugar, followed by covalent conjugation with **Sulfo-Cy7.5 DBCO**. This technique allows for the study of glycan dynamics and distribution in neuronal development, synaptic function, and disease.

Experimental Workflow: Metabolic Glycan Labeling



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